

Application Notes and Protocols for PROTAC HSP90 Degradar BP3

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Compound of Interest

Compound Name: PROTAC HSP90 degrader BP3

Cat. No.: B10831099

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Introduction

Proteolysis Targeting Chimeras (PROTACs) represent a revolutionary therapeutic modality designed to eliminate specific proteins from the cellular environment.^[1] These bifunctional molecules co-opt the cell's natural ubiquitin-proteasome system to induce the degradation of a target protein.^[1] A PROTAC molecule typically consists of a ligand that binds to the protein of interest, another ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.^[1] This ternary complex formation facilitates the ubiquitination of the target protein, marking it for destruction by the proteasome. This approach offers the potential to target proteins previously considered "undruggable" and to overcome resistance mechanisms associated with traditional small molecule inhibitors.^{[1][2]}

Heat shock protein 90 (HSP90) is a molecular chaperone crucial for the stability and function of numerous client proteins, many of which are implicated in cancer cell growth and survival.^[3] BP3 is a potent and selective PROTAC degrader of HSP90.^{[4][5][6][7]} It functions in a Cereblon (CRBN)-dependent manner to induce the degradation of HSP90, thereby inhibiting the growth of cancer cells, including breast cancer.^{[4][5][6][7]}

These application notes provide detailed protocols for the preparation of stock solutions of the **PROTAC HSP90 degrader BP3** for research purposes.

Data Presentation

A summary of the key quantitative data for **PROTAC HSP90 degrader BP3** is presented in the table below for easy reference.

Property	Value
Chemical Name	PROTAC HSP90 degrader BP3
CAS Number	2669072-88-0
Molecular Formula	C ₃₂ H ₂₉ ClN ₈ O ₅
Molecular Weight	641.08 g/mol
Primary Application	Selective degradation of HSP90 protein
Mechanism of Action	CRBN-dependent PROTAC
Appearance	Solid powder
Recommended Solvent	DMSO
Storage (Powder)	2 years at -20°C
Storage (Stock Solution in DMSO)	2 weeks at 4°C, 1 month at -20°C, 6 months at -80°C

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of PROTAC HSP90 Degrader BP3 in DMSO

This protocol describes the preparation of a 10 mM stock solution of BP3 in dimethyl sulfoxide (DMSO).

Materials:

- **PROTAC HSP90 degrader BP3** powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL)

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block set to 37°C
- Ultrasonic bath

Procedure:

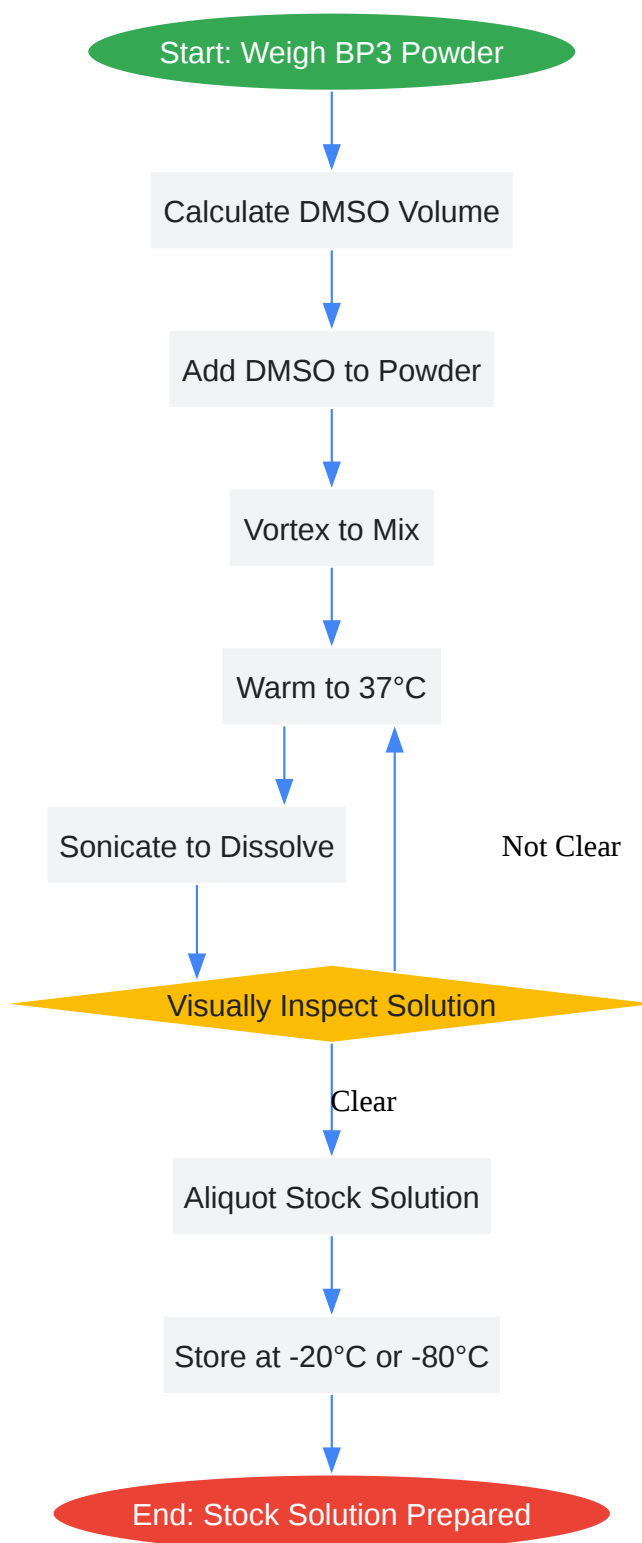
- Pre-warming the Solvent: Warm the DMSO to room temperature if stored refrigerated.
- Calculating the Required Mass: To prepare a 10 mM stock solution, use the following formula to calculate the required volume of DMSO for a given mass of BP3: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$ For example, to prepare a 10 mM stock solution from 1 mg of BP3: $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 641.08 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1,000,000 \mu\text{L/L} \approx 156.0 \mu\text{L}$
- Weighing the Compound: Carefully weigh the desired amount of BP3 powder in a sterile microcentrifuge tube.
- Adding the Solvent: Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the BP3 powder.
- Dissolution: a. Tightly cap the tube and vortex briefly to mix. b. To aid dissolution, warm the tube to 37°C for a few minutes.^{[4][8]} c. Following warming, place the tube in an ultrasonic bath for a short period until the solid is completely dissolved.^{[4][8]} d. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.^{[4][6][9]} b. For short-term storage, store the aliquots at -20°C for up to one month.^{[4][5][6][9]} c. For long-term storage, store the aliquots at -80°C for up to six months.^{[4][5][6][9]}

Safety Precautions:

- Handle BP3 and DMSO in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for BP3 for complete safety and handling information.

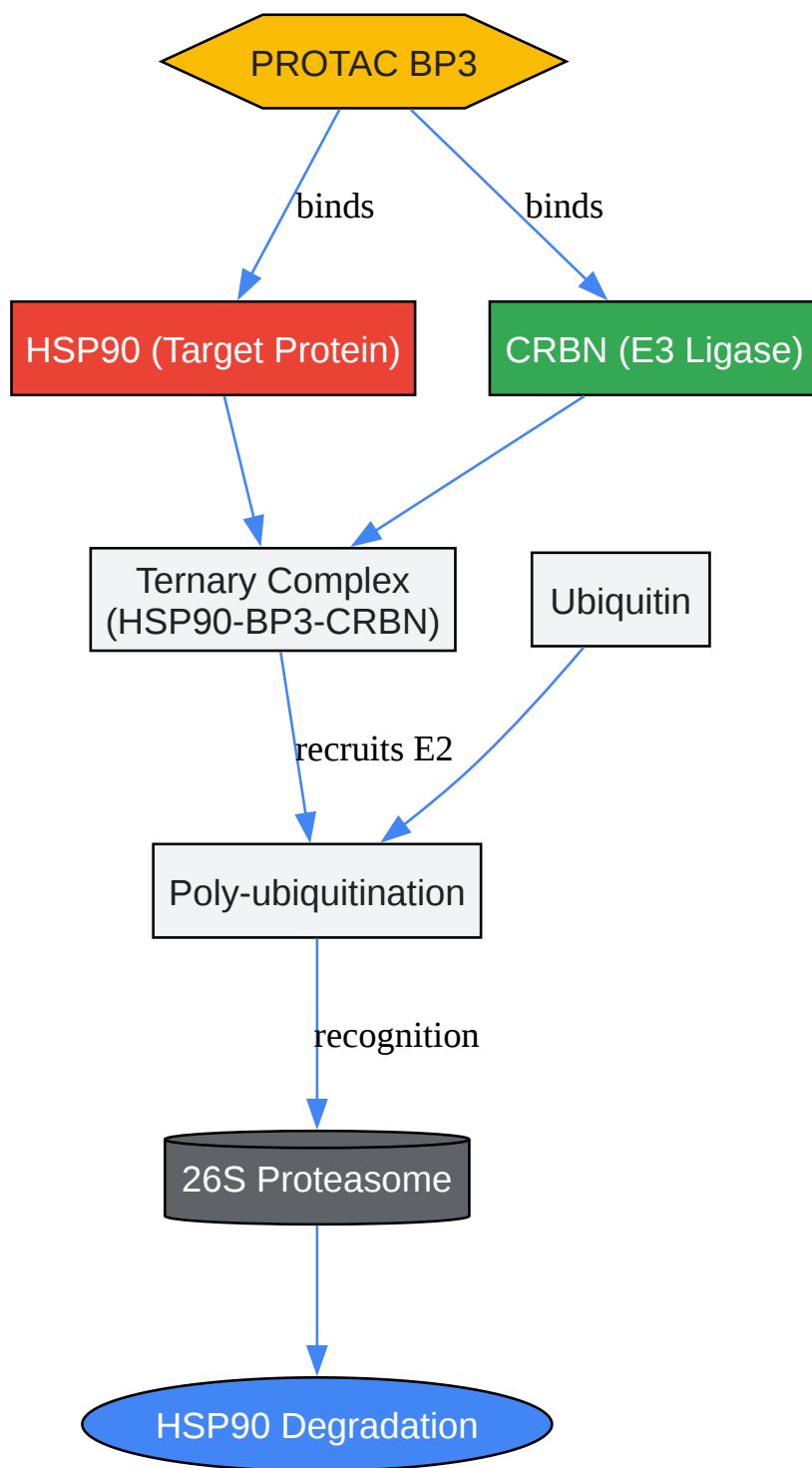
Mandatory Visualizations



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Caption: Workflow for preparing a stock solution of **PROTAC HSP90 degrader BP3**.

PROTAC BP3 Mechanism of Action

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Caption: Simplified signaling pathway of BP3-mediated HSP90 degradation.

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